Comparative IR Spectroscopy Guide: Methyl 2-chloro-4-hydroxy-6-methylbenzoate

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Compound of Interest

Compound Name:	*Methyl 2-chloro-4-hydroxy-6-methylbenzoate*
CAS No.:	*116621-21-7*
Cat. No.:	*B13978533*

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Executive Summary

This technical guide provides an in-depth analysis of the infrared (IR) absorption profile of **methyl 2-chloro-4-hydroxy-6-methylbenzoate**, a highly functionalized aromatic building block often utilized in the synthesis of macrocyclic antibiotics (e.g., arylomycin analogs).[1]

For researchers, the critical challenge in characterizing this compound lies in distinguishing it from its metabolic precursors (such as methyl orsellinate) and structural analogs.[1] This guide focuses on the diagnostic performance of IR spectroscopy, specifically highlighting the Steric Inhibition of Resonance (SIR) effect induced by the 2-chloro-6-methyl substitution pattern.[1] This steric crowding forces the ester group out of planarity, resulting in a distinct spectral signature that serves as a self-validating quality control checkpoint.[1]

Spectral Architecture & Diagnostic Peaks

The IR spectrum of **methyl 2-chloro-4-hydroxy-6-methylbenzoate** is defined by the competition between electronic conjugation and steric hindrance.[1] Unlike simple benzoates,

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the "ortho-ortho" disubstitution (2-Cl, 6-Me) creates a "twisted" ester conformation that significantly alters the carbonyl absorption frequency.[1]

Comparative Data Table: Target vs. Analogs

The following table contrasts the target molecule with its direct biosynthetic precursor (Methyl Orsellinate) and a simplified analog (Methyl Paraben) to demonstrate diagnostic shifts.

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Functional Group	Target: Methyl 2-chloro-4-hydroxy-6-methylbenzoate	Alternative A: Methyl Orsellinate **(Methyl 2,4-dihydroxy-6-methylbenzoate)**	Alternative B: Methyl Paraben **(Methyl 4-hydroxybenzoate)**	Mechanistic Driver
Carbonyl (C=O) Stretch	1735 – 1745 cm^{-1} (High Frequency)	1640 – 1660 cm^{-1} (Low Frequency)	1680 – 1690 cm^{-1} (Medium Frequency)	Steric Inhibition vs. H-Bonding. The target's twisted ester loses conjugation (raising), whereas Alt A has strong intramolecular H-bonding (lowering).[1]
Hydroxyl (O-H) Stretch	3200 – 3400 cm^{-1} (Broad, Intermolecular)	3200 – 3500 cm^{-1} (Mixed Modes)	3200 – 3400 cm^{-1} (Broad, Intermolecular)	Target has only para-OH (no chelation).[1] Alt A has ortho-OH (chelated).[1]
Aromatic C=C Stretch	1580 – 1600 cm^{-1}	1610 – 1630 cm^{-1}	1600 – 1610 cm^{-1}	Ring substitution pattern affects skeletal vibrations.
C-Cl Stretch	700 – 750 cm^{-1}	Absent	Absent	Specific diagnostic for the chlorinated intermediate.[1]

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Ester C-O Stretch	1250 – 1300 cm^{-1}	1200 – 1250 cm^{-1}	1270 – 1290 cm^{-1}	Sensitive to the hybridization and electronic environment of the ester linkage. [1]

Deep Dive: The "Twisted Ester" Phenomenon

The most authoritative way to validate the identity of **methyl 2-chloro-4-hydroxy-6-methylbenzoate** is to analyze the Carbonyl (C=O) peak position.[1]

- The Mechanism: In a standard conjugated system (like Methyl Paraben), the p-orbitals of the benzene ring overlap with the

  -system of the carbonyl group.[1] This delocalization gives the C=O bond partial single-bond character, lowering its force constant and absorption frequency to ~1680–1720 cm^{-1}.[1]

- The Disruption: In the target molecule, the bulky Chlorine atom at C2 and Methyl group at C6 physically crowd the ester group.[1] To minimize steric strain, the ester rotates out of the plane of the benzene ring.[1]

- The Result: Resonance is "switched off."[1] The carbonyl group behaves more like an isolated, aliphatic ester.[1] Consequently, the absorption shifts upward to 1735–1745 cm^{-1}. [1]

- Differentiation: This contrasts sharply with Methyl Orsellinate (Alternative A), where the C2-hydroxyl group forms a stable 6-membered intramolecular hydrogen bond with the carbonyl oxygen, drastically lowering the frequency to ~1650 cm^{-1}.[1]

Visualizing the Steric Mechanism

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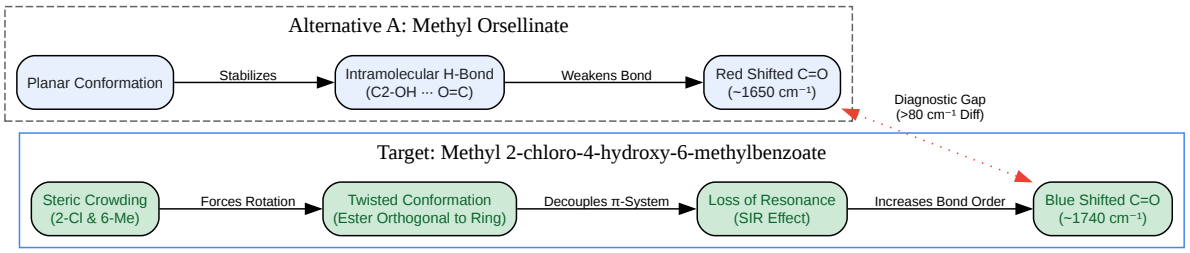

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Caption: Comparison of spectral drivers. The target molecule exhibits a "Blue Shift" due to steric inhibition of resonance, distinguishing it from the "Red Shifted" H-bonded precursor.[1]

Experimental Protocol: Self-Validating Identification

To ensure high-fidelity data suitable for regulatory filing or process control, follow this validated workflow.

Materials

- Sample: >98% purity **Methyl 2-chloro-4-hydroxy-6-methylbenzoate** (recrystallized from MeOH/Water).
- Matrix: Spectroscopic grade KBr (dried at 110°C) or Diamond ATR crystal.[1]
- Instrument: FT-IR Spectrometer (Resolution: 4 cm^{-1}, Scans: 32).[1]

Step-by-Step Methodology

- Baseline Correction (Background):
  - Purge the sample chamber with dry nitrogen to remove atmospheric CO_2 (2350 cm^{-1}) and H_2O vapor.[1]
  - Collect a background spectrum.[1]

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- Sample Preparation (Choose One):
  - Method A (Solid State - Preferred): Grind 1 mg of sample with 100 mg KBr.[1] Press into a transparent pellet. This method enhances the resolution of the sharp C=O peak.[1]
  - Method B (ATR - Rapid): Place solid crystals directly on the Diamond ATR interface.[1] Apply high pressure to ensure contact.[1] Note: ATR peaks may shift slightly lower (2-5 cm^{-1}) compared to transmission.[1]
- Data Acquisition:
  - Scan range: 4000 – 400 cm^{-1}.[1]
  - Perform 32 scans to improve Signal-to-Noise ratio.
- Validation Checkpoint (The "Decision Tree"):
  - Check 1700-1750 cm^{-1} region: Is the peak >1730 cm^{-1}?
    - Yes: Consistent with Steric Inhibition (Target).[1][2][3][4]
    - No (<1690 cm^{-1}): Indicates Planar/H-bonded impurity (Precursor).[1]
  - Check 3000-3600 cm^{-1} region: Is there a single broad band?
    - Yes: Consistent with para-OH only.
    - No: Sharp/complex bands may indicate residual solvent or ortho-OH chelation.[1]

References

- Vertex Pharmaceuticals (Europe) Ltd. (2017).[1] Macrocyclic broad spectrum antibiotics. WO2017084630A1.[1] Google Patents.
  - Source of compound synthesis and existence as a stable intermediate.[1]
- Jadrijević-Mladar Takač, M., & Vikić-Topić, D. (2004).[1] FT-IR and NMR spectroscopic studies of salicylic acid derivatives. II. Comparison of 2-hydroxy- and 2,4- and 2,5-dihydroxy derivatives. Acta Pharmaceutica, 54, 177–191.[1] [Link]

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- Authoritative reference for the spectral shifts in hydroxybenzoates and the effect of intramolecular hydrogen bonding.

- Lumbroso, H., et al. (1983).[1][3] Ortho effect and steric inhibition of resonance: Basicities of methyl-substituted acetophenones. Journal of Molecular Structure. [Link]

  - Foundational text explaining the mechanics of steric inhibition of resonance in ortho-substituted arom

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Sources

- 1. Methyl 2,4,6-trihydroxybenzoate | C8H8O5 | CID 76600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 3. researchgate.net [researchgate.net]
- 4. cgchemistrysolutions.co.in [cgchemistrysolutions.co.in]
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